

Methyclothiazide Solution Preparation for Research: Application Notes and Protocols

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Compound of Interest

Compound Name: *Methalthiazide*

Cat. No.: *B1615768*

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Introduction

Methyclothiazide is a thiazide diuretic used in research to study its effects on hypertension and edema.[1] It functions by inhibiting the Na⁺/Cl⁻ cotransporter in the distal convoluted tubule of the nephron, leading to increased excretion of sodium, chloride, and water.[2] This document provides detailed application notes and protocols for the preparation and use of Methyclothiazide solutions in a research setting.

Chemical and Physical Properties

A summary of the key chemical and physical properties of Methyclothiazide is provided in the table below. This information is crucial for accurate solution preparation and storage.

Property	Value
Chemical Name	6-chloro-3-(chloromethyl)-2-methyl-3,4-dihydro-2H-1,2,4-benzothiadiazine-7-sulfonamide 1,1-dioxide
Molecular Formula	C ₉ H ₁₁ Cl ₂ N ₃ O ₄ S ₂
Molecular Weight	360.23 g/mol
CAS Number	135-07-9
Appearance	White to practically white crystalline powder[3]
Melting Point	~225 °C[4]
Solubility	- Water: Very slightly soluble[4]- DMSO: Soluble- Ethanol: Slightly soluble- Methanol: Sparingly soluble
Storage (Solid)	Store at room temperature, protected from light and moisture.
Storage (Solutions)	Store at -20°C for short-term storage (up to 1 year) or -80°C for long-term storage (up to 2 years). Avoid repeated freeze-thaw cycles.

Experimental Protocols

Preparation of Methyclothiazide Stock Solutions

For In Vitro Experiments:

A high-concentration stock solution in an organic solvent is typically prepared for in vitro studies and then diluted to the final desired concentration in the cell culture medium.

Materials:

- Methyclothiazide powder
- Dimethyl sulfoxide (DMSO), sterile-filtered

- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Protocol:

- **Weighing:** Accurately weigh the desired amount of Methyclothiazide powder using a calibrated analytical balance in a chemical fume hood. For example, to prepare a 10 mM stock solution, weigh 3.60 mg of Methyclothiazide.
- **Dissolution:** Add the appropriate volume of DMSO to the weighed Methyclothiazide to achieve the desired concentration. For a 10 mM stock solution, dissolve 3.60 mg in 1 mL of DMSO.
- **Mixing:** Vortex the solution thoroughly until the Methyclothiazide is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution, but avoid excessive heat.
- **Sterilization (Optional):** If required for your specific cell culture application, the stock solution can be sterilized by passing it through a 0.22 µm syringe filter.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C, protected from light.

For In Vivo Experiments:

For in vivo studies, the formulation of Methyclothiazide will depend on the route of administration (e.g., oral gavage, intraperitoneal injection). A suspension is often required due to the low aqueous solubility of Methyclothiazide.

Materials:

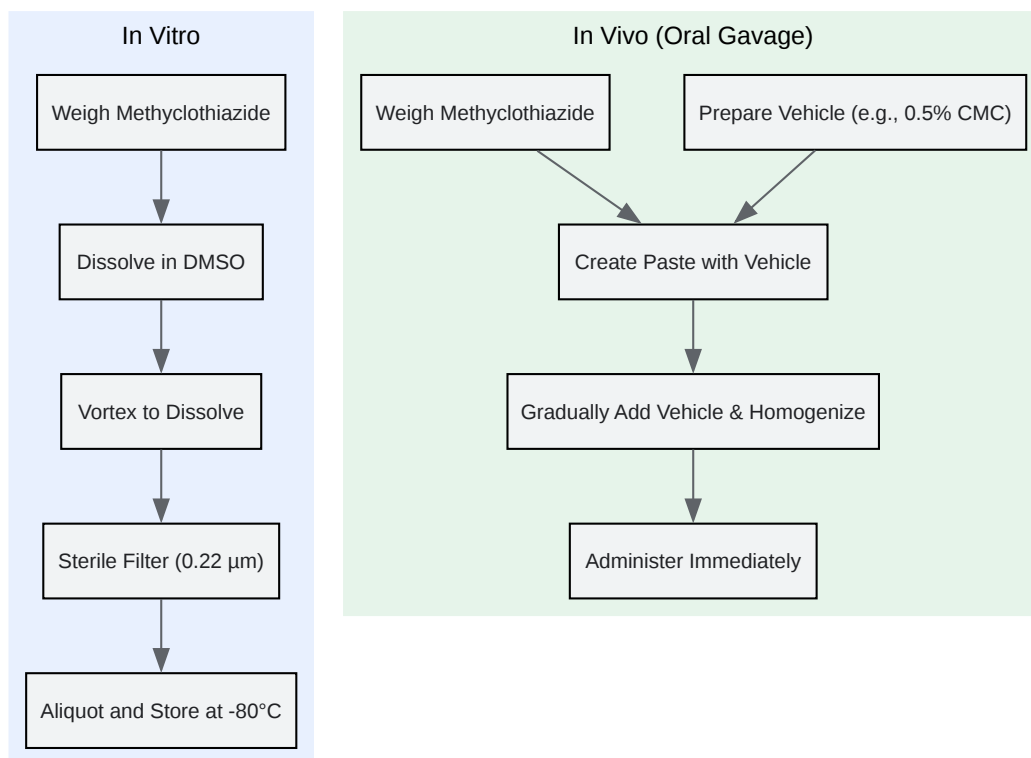
- Methyclothiazide powder

- Vehicle (e.g., 0.5% w/v carboxymethylcellulose (CMC) in sterile water, 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline)
- Sterile tubes
- Homogenizer or sonicator
- Calibrated analytical balance

Protocol for Oral Gavage Suspension (Example):

- Weighing: Weigh the required amount of Methyclothiazide powder.
- Vehicle Preparation: Prepare the chosen vehicle. For a 0.5% CMC solution, dissolve 0.5 g of CMC in 100 mL of sterile water. Stir until a homogenous suspension is formed.
- Suspension Preparation: Add a small amount of the vehicle to the Methyclothiazide powder to form a paste. Gradually add the remaining vehicle while continuously mixing or homogenizing to ensure a uniform suspension. Sonication can also be used to aid in creating a fine suspension.
- Administration: Administer the suspension to the animals immediately after preparation to ensure uniform dosing. Continuously stir the suspension during the dosing period to prevent settling.

Experimental Workflow: Methyclothiazide Solution Preparation



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Methyclothiazide Solution Preparation Workflow

Quantitative Data

The following tables summarize quantitative data from various research studies investigating the effects of Methyclothiazide.

Table 1: In Vitro Effects of Methyclothiazide

Experimental Model	Concentration	Effect	Reference
Aortic rings from SHR rats	100 μ M	Decreased maximal vasoconstrictive effect of norepinephrine by 59% and arginine vasopressin by 32.3%.	
Aortic rings from SHR rats	100 μ M	Reduced Ca^{2+} contracture in a high- K^{+} , Ca^{2+} -free solution, with a maximal reduction of 90.4%.	
Human OAT1-transfected HEK-293 cells	$\text{IC}_{50} > 100\text{-}200 \mu\text{M}$	Unlikely to significantly inhibit hOAT1 at clinically relevant plasma concentrations (<1–10 μ M).	
Human OAT3-transfected HEK-293 cells	$\text{IC}_{50} > 100\text{-}200 \mu\text{M}$	Unlikely to significantly inhibit hOAT3 at clinically relevant plasma concentrations (<1–10 μ M).	

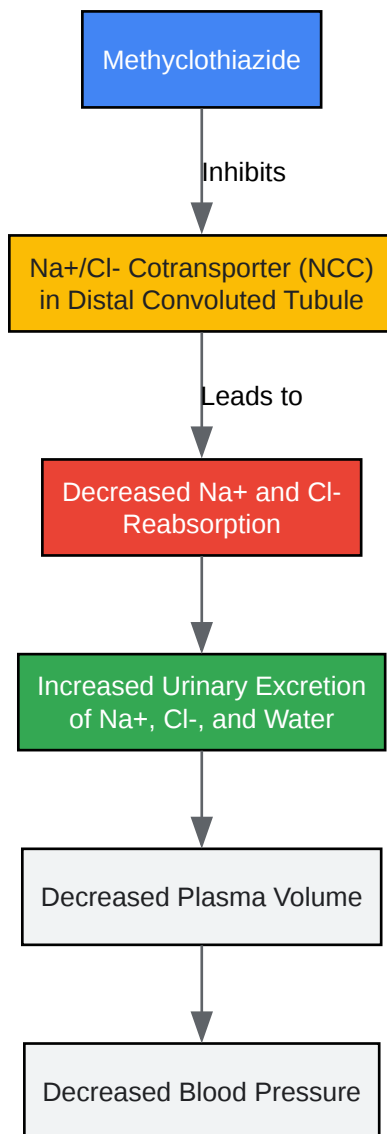
Table 2: In Vivo Effects of Methyclothiazide

Animal Model	Dosage	Route of Administration	Effect	Reference
Dahl salt-sensitive (DS) rats	7 weeks in drinking water	Oral	Attenuated the development of salt-induced hypertension.	
Adult Human (Hypertension)	2.5 to 5 mg once a day	Oral	Treatment of mild to moderate hypertension.	
Adult Human (Edema)	2.5 to 10 mg once a day	Oral	Adjunctive treatment of edema.	

Signaling Pathway

The primary mechanism of action of Methyclothiazide is the inhibition of the Na⁺/Cl⁻ cotransporter (NCC) in the distal convoluted tubule of the kidney. This leads to a cascade of downstream effects resulting in diuresis and a reduction in blood pressure.

Mechanism of Action of Methyclothiazide



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